

# Preliminary Investigation of Diethanolamine Cetyl Phosphate Toxicity: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diethanolamine cetyl phosphate*

Cat. No.: *B14479734*

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## Abstract

This technical guide provides a preliminary toxicological investigation of **Diethanolamine Cetyl Phosphate**. Due to the limited availability of direct toxicological data for this specific salt, this report employs a read-across approach, leveraging the extensive data available for its constituent component, Diethanolamine (DEA). This is scientifically justified as DEA salts are expected to dissociate in aqueous solutions, making the toxicology of DEA a relevant surrogate for assessing the potential hazards of **Diethanolamine Cetyl Phosphate**.<sup>[1][2]</sup> This guide summarizes key toxicity endpoints including acute toxicity, irritation, and genotoxicity, and explores potential signaling pathway interactions. Detailed experimental protocols and structured data tables are provided to support further research and safety assessments.

## Introduction

**Diethanolamine Cetyl Phosphate** is a diethanolamine salt of cetyl phosphate, commonly used as an emulsifier and surfactant in cosmetic and personal care formulations.<sup>[3][4][5]</sup> A comprehensive understanding of its toxicological profile is essential for ensuring product safety and regulatory compliance. This document compiles and analyzes the available toxicological data for Diethanolamine (DEA) to infer the potential hazards of **Diethanolamine Cetyl Phosphate**. The Cosmetic Ingredient Review (CIR) Expert Panel has previously assessed the safety of diethanolamine and its salts, concluding them to be safe for use in cosmetics when

formulated to be non-irritating and used in products where N-nitroso compounds cannot be formed.[\[1\]](#)[\[2\]](#)[\[6\]](#)

## Acute Toxicity

The acute toxicity of **Diethanolamine Cetyl Phosphate** is primarily evaluated based on data for DEA.

Table 1: Acute Toxicity of Diethanolamine (DEA)

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	710 - 1600 mg/kg	<a href="#">[7]</a> <a href="#">[8]</a>
LD50	Rabbit	Dermal	12200 mg/kg	<a href="#">[7]</a> <a href="#">[8]</a>

## Irritation and Sensitization

### Skin Irritation

DEA is classified as a skin irritant. Patch testing in humans has shown a low potential for allergic contact dermatitis, with observed reactions often being slightly irritant in nature rather than true allergic responses.[\[9\]](#)[\[10\]](#)

Table 2: Skin Irritation Data for Diethanolamine (DEA)

Species	Test	Result	Reference
Rabbit	OECD Test Guideline 404	Irritating	
Human	Patch Test (8,791 patients)	1.8% positive reactions (mostly weak)	<a href="#">[9]</a>

### Eye Irritation

**Diethanolamine Cetyl Phosphate** is classified as causing serious eye irritation (H319).[11]  
This is consistent with data for DEA, which is known to cause serious eye damage.[8]

Table 3: Eye Irritation Data for Diethanolamine (DEA)

Species	Test	Result	Reference
Rabbit	OECD Test Guideline 405	Risk of serious eye damage	[8]

## Genotoxicity

Studies on DEA have generally shown no mutagenic potential in bacterial reverse mutation assays (Ames test) or in various in vitro mammalian cell assays.[12]

Table 4: Genotoxicity of Diethanolamine (DEA)

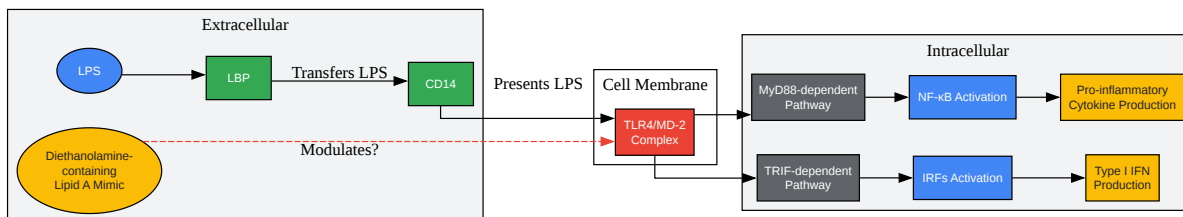
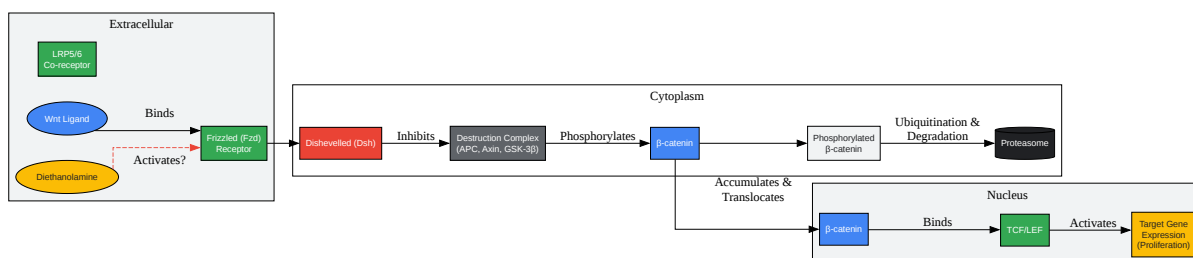
Test System	Assay	Result	Reference
S. typhimurium	Ames Test	Negative	[12]
Chinese Hamster Ovary (CHO) cells	Chromosomal Aberration	Negative	[12]
Chinese Hamster Ovary (CHO) cells	Sister Chromatid Exchange	Negative	[12]

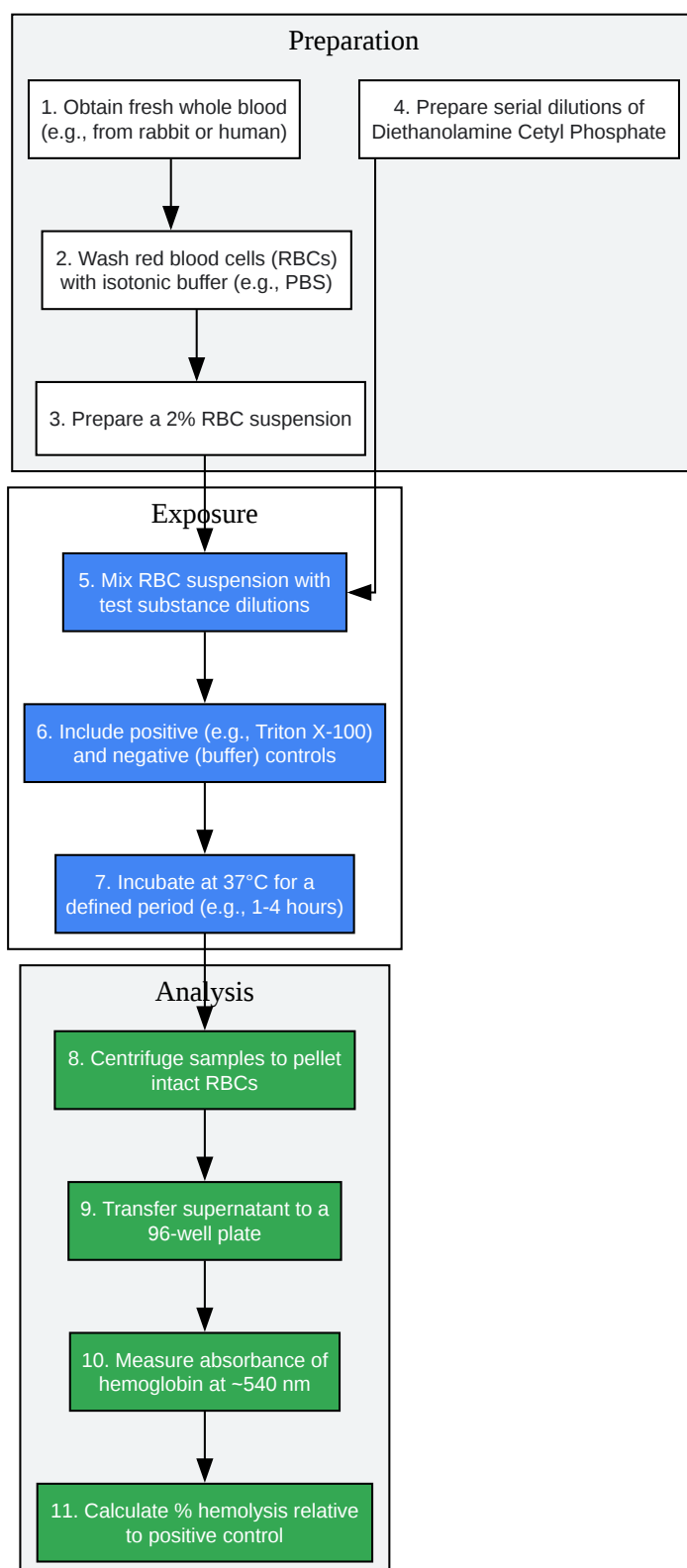
## Potential Signaling Pathway Interactions

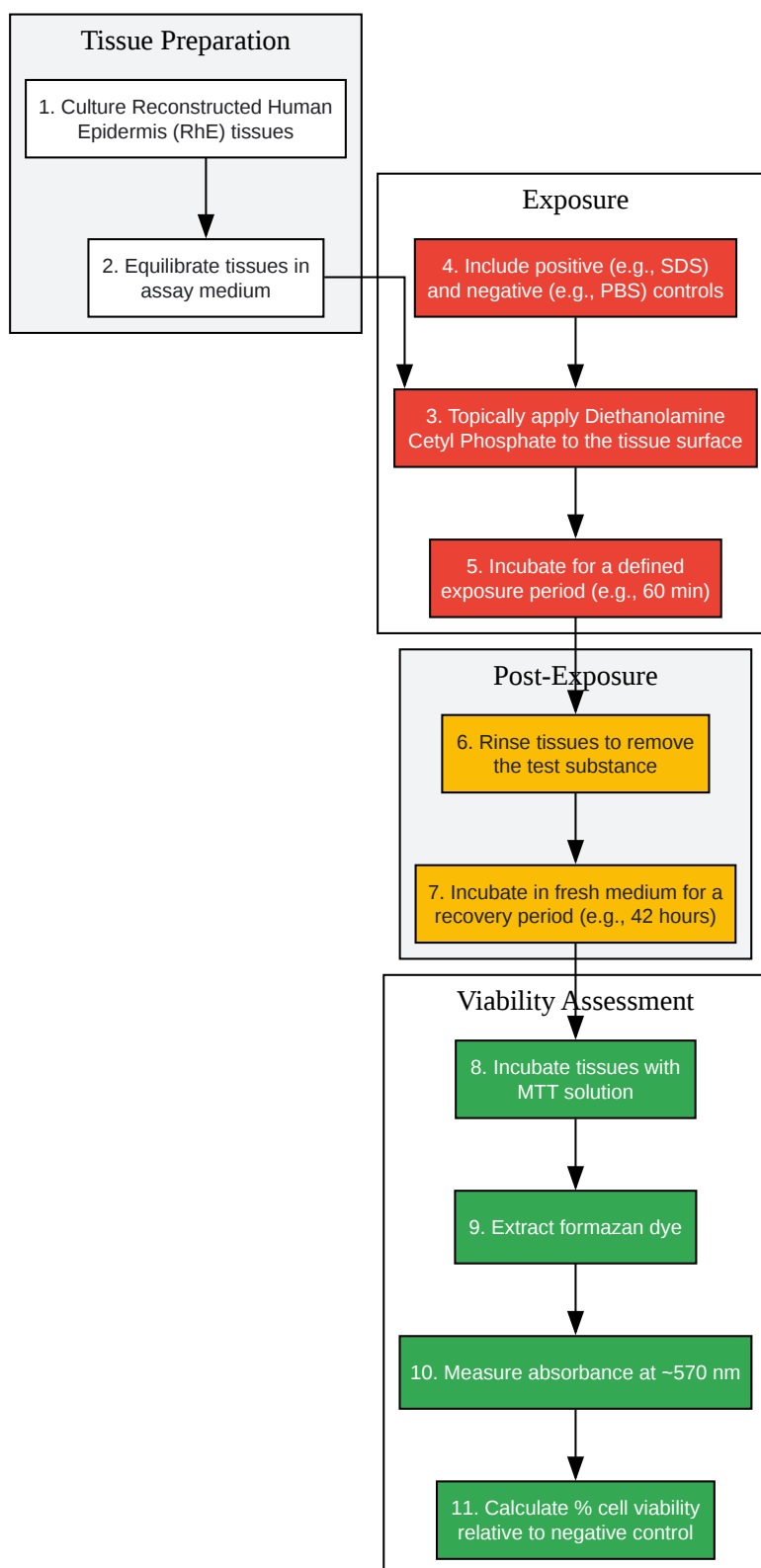
Emerging research suggests that diethanolamine and its derivatives may interact with specific cellular signaling pathways.

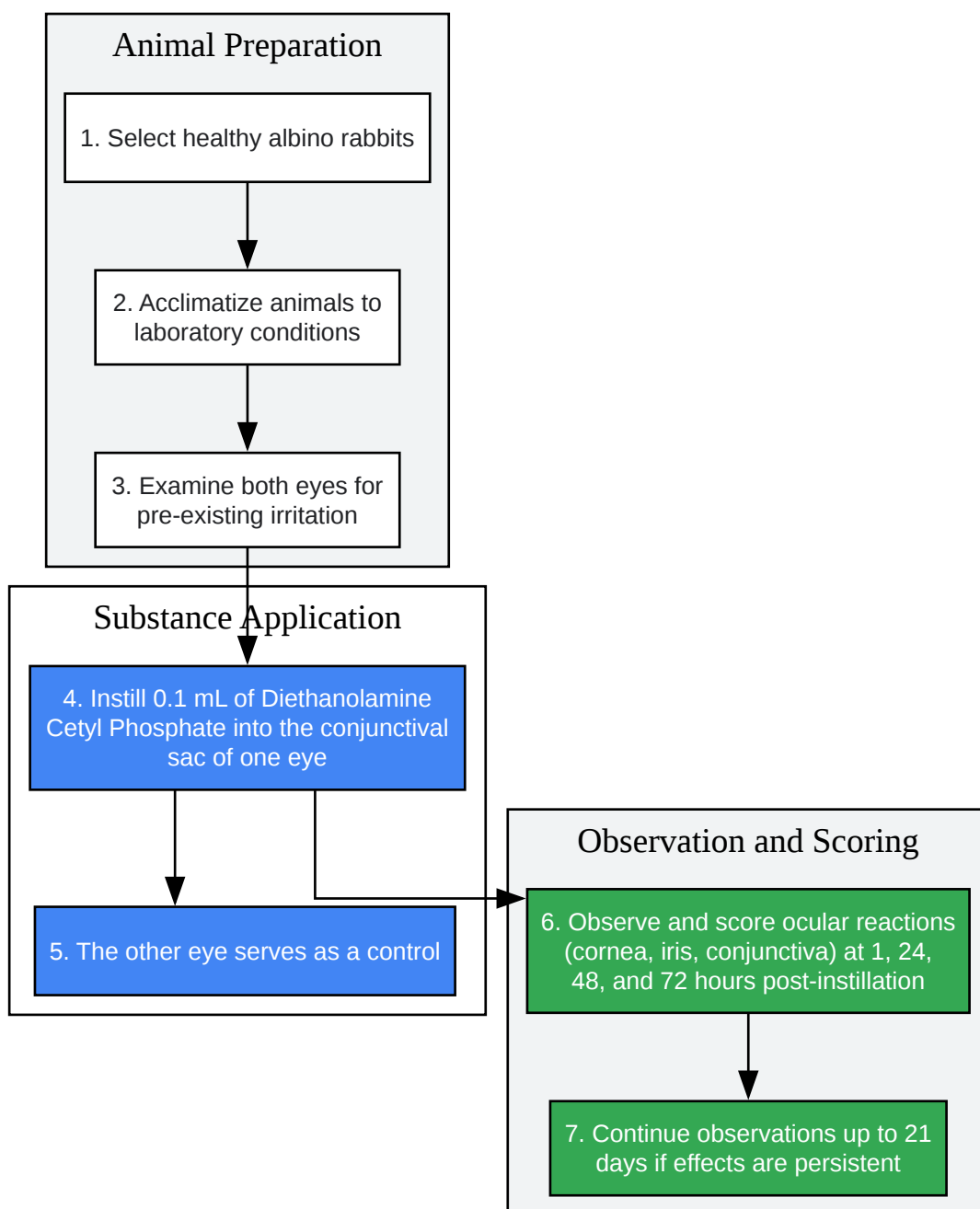
### Wnt/ $\beta$ -catenin Signaling

Studies have identified diethanolamine as a potential activator of the Wnt/ $\beta$ -catenin signaling pathway. This pathway is crucial for cell proliferation and differentiation, particularly during neural development.









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Address: 3281 E Guasti Rd

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